

An In-depth Technical Guide to N,N'-Diferuloylputrescine: Physical and Chemical Properties

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Compound of Interest

Compound Name: *Terrestribisamide*

Cat. No.: *B3431546*

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Introduction

N,N'-Diferuloylputrescine is a naturally occurring polyamine conjugate found in various plants, with particularly high concentrations in corn bran.[1][2][3] It belongs to the class of hydroxycinnamic acid amides, formed by the acylation of the diamine putrescine with two molecules of ferulic acid. This compound has garnered significant interest from researchers in the fields of natural products chemistry, pharmacology, and drug development due to its diverse biological activities. These activities include potent antioxidant and antimelanogenic properties. [1] This technical guide provides a comprehensive overview of the physical and chemical properties of N,N'-Diferuloylputrescine, detailed experimental protocols for its extraction, and an exploration of its known biological activities and associated signaling pathways.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of N,N'-Diferuloylputrescine are summarized in the table below. This data is essential for its isolation, identification, and application in research and development.

Property	Value	Reference
IUPAC Name	(2E,2'E)-N,N'-(butane-1,4-diyl)bis(3-(4-hydroxy-3-methoxyphenyl)acrylamide)	[4]
Synonyms	bis-Ferulamidobutane, (E/Z)-Terrestribisamide	[4]
CAS Number	42369-86-8	[4]
Chemical Formula	C ₂₄ H ₂₈ N ₂ O ₆	[4]
Molecular Weight	440.50 g/mol	[4]
Exact Mass	440.1947	[4]
Elemental Analysis	C, 65.44%; H, 6.41%; N, 6.36%; O, 21.79%	[4]
Appearance	Not specified in provided results	
Melting Point	Not specified in provided results	
Solubility	Soluble in polar solvents such as methylene chloride, ethanol, and chloroform/methanol mixtures. Insoluble in nonpolar solvents like hexane.[2][3]	
UV Absorbance Maximum	320 nm	[2][3]
Storage	Short term (days to weeks): 0 - 4 °C, dry and dark. Long term (months to years): -20 °C.[4]	

Spectral Data

Detailed spectral data is crucial for the unambiguous identification and structural elucidation of N,N'-Diferuloylputrescine.

- **Mass Spectrometry (MS):** High-performance liquid chromatography-mass spectrometry (HPLC-MS) is a key technique for identifying N,N'-Diferuloylputrescine in plant extracts.^[2] The exact mass of 440.1947 provides a primary identifier in high-resolution mass spectrometry.^[4]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** While specific ^1H and ^{13}C NMR chemical shifts for N,N'-Diferuloylputrescine were not detailed in the provided search results, these techniques are essential for confirming its structure. The spectra would be characterized by signals corresponding to the aromatic protons of the feruloyl moieties, the vinylic protons of the acrylamide groups, the methoxy groups, and the methylene groups of the putrescine backbone.
- **Infrared (IR) Spectroscopy:** IR spectroscopy would reveal characteristic absorption bands for the functional groups present in N,N'-Diferuloylputrescine, such as O-H stretching from the phenolic hydroxyl groups, N-H stretching from the amide groups, C=O stretching of the amide carbonyls, and C=C stretching from the aromatic rings and alkene groups.

Experimental Protocols

Extraction of N,N'-Diferuloylputrescine from Corn Bran

A common method for the isolation of N,N'-Diferuloylputrescine is through solvent extraction from corn bran. The choice of solvent and extraction conditions significantly impacts the yield.

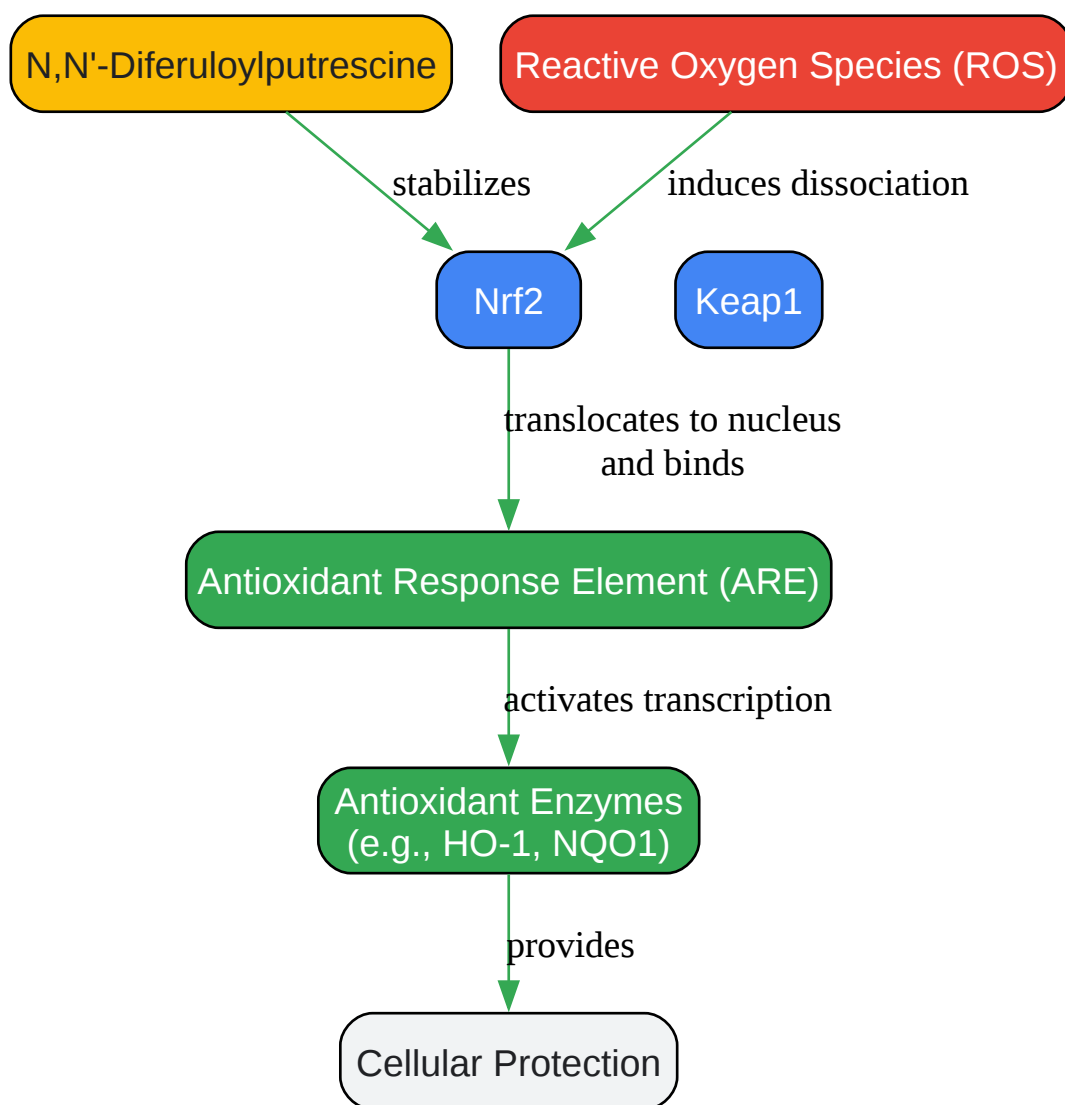
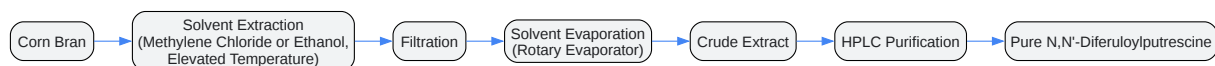
Materials and Equipment:

- Corn bran (dry milled)
- Methylene chloride or ethanol
- Accelerated Solvent Extractor (ASE) or Soxhlet apparatus
- Rotary evaporator
- High-Performance Liquid Chromatography (HPLC) system for purification

- Whatman No. 4 filter paper

Protocol:

- Freshly ground corn bran is subjected to extraction with a polar solvent. Methylene chloride and ethanol have proven effective.[\[2\]](#)[\[3\]](#)
- Extraction is significantly enhanced at elevated temperatures. For instance, using an accelerated solvent extractor at 100°C improves yields compared to extraction at 40°C.[\[5\]](#)
- The resulting extract is filtered to remove solid plant material.
- The solvent is removed from the filtrate under reduced pressure using a rotary evaporator to yield a crude extract.
- The crude extract, often referred to as "corn bran oil" when extracted with hot methylene chloride, can contain up to 14 wt% N,N'-Diferuloylputrescine.[\[2\]](#)[\[3\]](#)
- Further purification is achieved through chromatographic techniques, such as HPLC, to isolate pure N,N'-Diferuloylputrescine.



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